

CAS 98-37-3 physical and chemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-hydroxybenzenesulfonic acid

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An In-depth Technical Guide to 2-Aminophenol-4-sulfonic acid (CAS 98-37-3)

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-Aminophenol-4-sulfonic acid (CAS 98-37-3), intended for researchers, scientists, and professionals in drug development. This document details experimental methodologies for key physical and chemical property determination and outlines a synthetic route to the compound.

Physical and Chemical Properties

2-Aminophenol-4-sulfonic acid is an important intermediate in the synthesis of various dyes and has potential applications in other areas of chemical research.^[1] The physical and chemical data for this compound are summarized below.

Table 1: Physical Properties of 2-Aminophenol-4-sulfonic acid

Property	Value	Source
Melting Point	≥300 °C	[2][3][4][5]
Appearance	Rhombic brown crystals or off-white solid	[2][4]
Water Solubility	<0.1 g/100 mL at 21.5 °C	[3]
Density	1.5149 g/cm ³ (rough estimate)	[2]
Vapor Pressure	0 Pa at 25 °C	[2]
Refractive Index	1.5500 (estimate)	[2]

Table 2: Chemical and Spectroscopic Properties of 2-Aminophenol-4-sulfonic acid

Property	Value	Source
Molecular Formula	C ₆ H ₇ NO ₄ S	[3]
Molecular Weight	189.19 g/mol	[3]
pKa	-0.81±0.50 (Predicted)	[2]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, strong acids, and strong bases. May be sensitive to prolonged exposure to air.	[2][3][4]
Synonyms	3-amino-4-hydroxybenzenesulfonic acid, 4-Hydroxy-3-aminobenzenesulfonic acid, o-Aminophenol-p-sulfonic acid	[3]

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are crucial for reproducible research. The following sections describe standard protocols that can be adapted for 2-Aminophenol-4-sulfonic acid.

Determination of Melting Point (Capillary Method)

This protocol is based on the ASTM E324 standard test method.^[2]

- **Sample Preparation:** A small amount of finely powdered, dry 2-Aminophenol-4-sulfonic acid is packed into a capillary tube to a height of 2-4 mm.
- **Apparatus:** A calibrated melting point apparatus equipped with a heating block, a thermometer, and a means to control the heating rate is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rapid rate to a temperature approximately 10-15 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute.
 - The temperature at which the first liquid appears (initial melting point) and the temperature at which the last solid particle disappears (final melting point) are recorded.
- **Reporting:** The melting point is reported as a range from the initial to the final melting point. Given that 2-Aminophenol-4-sulfonic acid decomposes at high temperatures, it is noted that the substance may char or discolor as it approaches its decomposition temperature.

Determination of Water Solubility (Flask Method)

This protocol is based on the OECD Guideline 105 for testing of chemicals.^{[6][7][8][9]}

- **Apparatus:** A constant temperature water bath, a mechanical shaker, a centrifuge, and an analytical method for quantifying the concentration of the solute (e.g., HPLC, UV-Vis spectroscopy).

- Procedure:
 - An excess amount of 2-Aminophenol-4-sulfonic acid is added to a known volume of distilled water in a glass flask.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a sufficient time to reach equilibrium (preliminary tests should be conducted to determine this time).
 - After equilibration, the mixture is centrifuged to separate the undissolved solid.
 - A sample of the clear supernatant is carefully removed.
 - The concentration of 2-Aminophenol-4-sulfonic acid in the supernatant is determined using a validated analytical method.
- Reporting: The water solubility is reported in g/L or mg/mL at the specified temperature.

Synthesis of 2-Aminophenol-4-sulfonic acid

A common method for the synthesis of 2-Aminophenol-4-sulfonic acid is the sulfonation of 2-aminophenol.

Experimental Protocol: Sulfonation of 2-Aminophenol

This protocol is adapted from a described synthetic method.

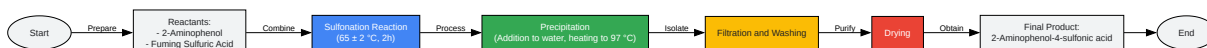
- Reaction Setup: A four-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, a thermometer, and a reflux condenser.
- Procedure:
 - 30 g of 2-aminophenol (99% purity) is slowly added to 56 mL of fuming sulfuric acid (containing $\geq 20.0\%$ SO_3) in the reaction flask. The addition rate is controlled to maintain the temperature at or below 63 °C.
 - After the addition is complete, the reaction mixture is heated to and maintained at 65 ± 2 °C for 2 hours.

- The reaction mixture is then carefully poured into 150 mL of water at 30 °C.
- The mixture is heated to 97 ± 1 °C to facilitate precipitation.
- After precipitation is complete, the mixture is gradually cooled to 30 °C.
- The solid product is collected by filtration and washed with cold water.
- The product is then dried to yield 2-Aminophenol-4-sulfonic acid.

Visualizations

Synthesis Workflow of 2-Aminophenol-4-sulfonic acid

The following diagram illustrates the key steps in the synthesis of 2-Aminophenol-4-sulfonic acid via the sulfonation of 2-aminophenol.



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Caption: Synthesis workflow for 2-Aminophenol-4-sulfonic acid.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com